

2-Chloro-5-fluoroisonicotinaldehyde reactivity profile

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Compound of Interest

Compound Name: 2-Chloro-5-fluoroisonicotinaldehyde

CAS No.: 884494-54-6

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An In-Depth Technical Guide to the Reactivity Profile of 2-Chloro-5-fluoroisonicotinaldehyde

Executive Summary: **2-Chloro-5-fluoroisonicotinaldehyde** is a highly functionalized pyridine derivative of significant interest in the fields of medicinal chemistry and drug development. Its strategic placement of an aldehyde, a chloro leaving group, and a fluoro substituent on the pyridine core provides a versatile platform for molecular elaboration. This guide offers a detailed examination of its reactivity, focusing on three principal transformation classes: nucleophilic aromatic substitution at the C2 position, a variety of reactions at the C4-aldehyde, and palladium-catalyzed cross-coupling reactions. By providing mechanistic insights, field-proven experimental protocols, and comparative data, this document serves as a technical resource for researchers aiming to leverage this potent building block in complex molecule synthesis.

Molecular Structure and Strategic Importance Physicochemical Properties and Structural Features

2-Chloro-5-fluoroisonicotinaldehyde, with the molecular formula C_6H_3ClFNO , is a solid at room temperature.[1] Its structure is characterized by a pyridine ring substituted with an aldehyde group at the 4-position (the "isonicotin-" prefix), a chlorine atom at the 2-position, and a fluorine atom at the 5-position. This specific arrangement of functional groups dictates its unique reactivity profile.

The molecule's core reactivity centers are:

- **The C2-Position:** The carbon atom bonded to the chlorine is highly electrophilic. This is due to the inductive electron-withdrawing effects of the adjacent ring nitrogen and the chlorine atom, making it a prime site for nucleophilic attack.
- **The C4-Aldehyde:** The carbonyl carbon is electrophilic and susceptible to attack by a wide range of nucleophiles, serving as a handle for chain extension and functionalization.[2]
- **The C-Cl Bond:** This bond is a suitable partner for various palladium-catalyzed cross-coupling reactions, enabling the formation of new carbon-carbon and carbon-heteroatom bonds.

Figure 1: Key reactive sites on **2-Chloro-5-fluoroisonicotinaldehyde**.

Significance in Drug Discovery

This molecule is a valuable intermediate in the synthesis of biologically active compounds, particularly kinase inhibitors and antiviral agents.[3] The pyridine core is a common scaffold in pharmaceuticals, and the ability to selectively functionalize it at multiple positions makes **2-chloro-5-fluoroisonicotinaldehyde** a powerful tool for building molecular diversity and fine-tuning pharmacological properties.

Core Reactivity Profile

Nucleophilic Aromatic Substitution (S_NAr) at the C2-Position

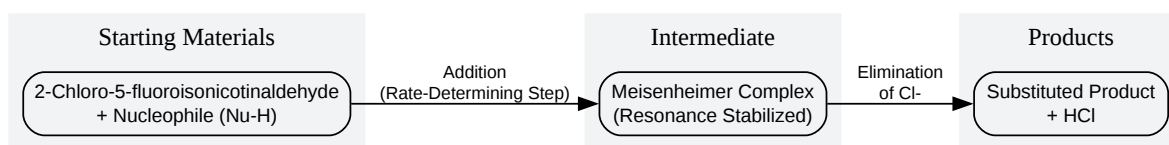
The chlorine atom at the C2 position is exceptionally labile towards nucleophilic displacement. This heightened reactivity stems from the electronic properties of the pyridine ring, where the electron-withdrawing nitrogen atom stabilizes the negatively charged intermediate (a

Meisenheimer complex) formed during the reaction.[4][5] This reaction proceeds via a two-step addition-elimination mechanism.

Causality Behind Reactivity:

- **Addition of Nucleophile:** A nucleophile (e.g., an amine, alkoxide, or thiol) attacks the electron-deficient carbon at the C2 position, breaking the aromaticity of the ring and forming a resonance-stabilized anionic intermediate.
- **Elimination of Leaving Group:** The aromaticity is restored by the elimination of the chloride ion, which is an excellent leaving group.

The presence of the aldehyde and fluorine groups further enhances the electrophilicity of the ring, making these substitutions highly efficient.[6]



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Figure 2: Generalized workflow for the SNAr reaction.

Experimental Protocol: Amination via SNAr

This protocol describes a typical procedure for the substitution of the C2-chloro group with a primary amine.

- **Reagent Preparation:** In a flame-dried round-bottom flask under an inert atmosphere (e.g., Nitrogen or Argon), dissolve **2-chloro-5-fluoroisonicotinaldehyde** (1.0 equiv) in a suitable aprotic polar solvent such as DMSO or DMF.
- **Addition of Amine:** Add the desired primary amine (1.1-1.5 equiv) to the solution.

- **Addition of Base:** Add a non-nucleophilic base such as diisopropylethylamine (DIPEA) or potassium carbonate (K_2CO_3) (2.0-3.0 equiv) to scavenge the HCl generated during the reaction.
- **Reaction Conditions:** Heat the reaction mixture to 80-120 °C. The causality for heating is to provide sufficient activation energy to overcome the disruption of aromaticity in the rate-determining addition step.
- **Monitoring:** Monitor the reaction progress by Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS) until the starting material is consumed.
- **Workup and Purification:** Upon completion, cool the reaction to room temperature, dilute with ethyl acetate, and wash with water and brine to remove the solvent and inorganic salts. Dry the organic layer over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate under reduced pressure. Purify the crude product by column chromatography on silica gel.

Reactions at the C4-Aldehyde Functional Group

The aldehyde group is a versatile functional handle that participates in a wide array of classical organic transformations.^[7]

- **Reductive Amination:** The aldehyde can react with a primary or secondary amine to form an imine intermediate, which is then reduced in situ (e.g., with sodium triacetoxyborohydride, $NaBH(OAc)_3$) to yield the corresponding amine. This is one of the most robust methods for forming C-N bonds.
- **Wittig Reaction:** Reaction with a phosphorus ylide (Wittig reagent) converts the aldehyde into an alkene, providing a powerful method for C-C double bond formation.
- **Oxidation:** The aldehyde can be easily oxidized to the corresponding carboxylic acid (2-chloro-5-fluoroisonicotinic acid) using a variety of oxidizing agents, such as potassium permanganate ($KMnO_4$) or Jones reagent (CrO_3/H_2SO_4).
- **Reduction:** The aldehyde can be reduced to the primary alcohol (2-chloro-5-fluoropyridin-4-yl)methanol using mild reducing agents like sodium borohydride ($NaBH_4$).

- **Condensation Reactions:** The aldehyde can undergo base-catalyzed condensation reactions, such as the Knoevenagel condensation with active methylene compounds.

Experimental Protocol: Reductive Amination

- **Reagent Preparation:** Dissolve **2-chloro-5-fluoroisonicotinaldehyde** (1.0 equiv) in an appropriate solvent like dichloromethane (DCM) or 1,2-dichloroethane (DCE).
- **Amine Addition:** Add the desired amine (1.0-1.2 equiv) and a catalytic amount of acetic acid to facilitate imine formation.
- **Imine Formation:** Stir the mixture at room temperature for 1-2 hours to allow for the formation of the iminium ion intermediate.
- **Reduction:** Add the reducing agent, sodium triacetoxyborohydride ($\text{NaBH}(\text{OAc})_3$) (1.5 equiv), portion-wise. The choice of this reagent is causal; it is mild enough to not reduce the aldehyde directly but is highly effective at reducing the protonated imine, minimizing side reactions.
- **Reaction and Monitoring:** Stir the reaction at room temperature and monitor by TLC or LC-MS. Reactions are typically complete within 12-24 hours.
- **Workup and Purification:** Quench the reaction by the slow addition of a saturated aqueous solution of sodium bicarbonate (NaHCO_3). Separate the organic layer, and extract the aqueous layer with DCM. Combine the organic layers, wash with brine, dry over Na_2SO_4 , and concentrate. Purify the residue via column chromatography.

Palladium-Catalyzed Cross-Coupling Reactions

The C2-Cl bond is an active participant in palladium-catalyzed cross-coupling reactions, a cornerstone of modern synthetic chemistry for constructing complex molecular architectures.^[8]

Causality in Catalyst Selection: 2-chloropyridines are often challenging substrates due to the potential for the pyridine nitrogen to coordinate to the palladium center, leading to catalyst inhibition or deactivation.^[8] Therefore, the choice of ligand is critical. Bulky, electron-rich phosphine ligands (e.g., from the Buchwald ligand family like XPhos or SPhos) or N-

heterocyclic carbene (NHC) ligands are often required to promote efficient oxidative addition and prevent catalyst poisoning.^[9]

Common cross-coupling reactions include:

- Suzuki-Miyaura Coupling: Reaction with an organoboron reagent (boronic acid or ester) to form a C-C bond. This is one of the most widely used methods for creating biaryl structures.^[10]
- Buchwald-Hartwig Amination: Reaction with an amine in the presence of a palladium catalyst and a strong base to form a C-N bond.
- Sonogashira Coupling: Reaction with a terminal alkyne to form a C-C bond, typically using a palladium catalyst and a copper(I) co-catalyst.

Data Presentation: Comparison of Catalysts for Suzuki-Miyaura Coupling

The following table summarizes typical conditions and performance for Suzuki-Miyaura coupling of related 2-chloropyridine substrates, which can serve as a starting point for optimization.

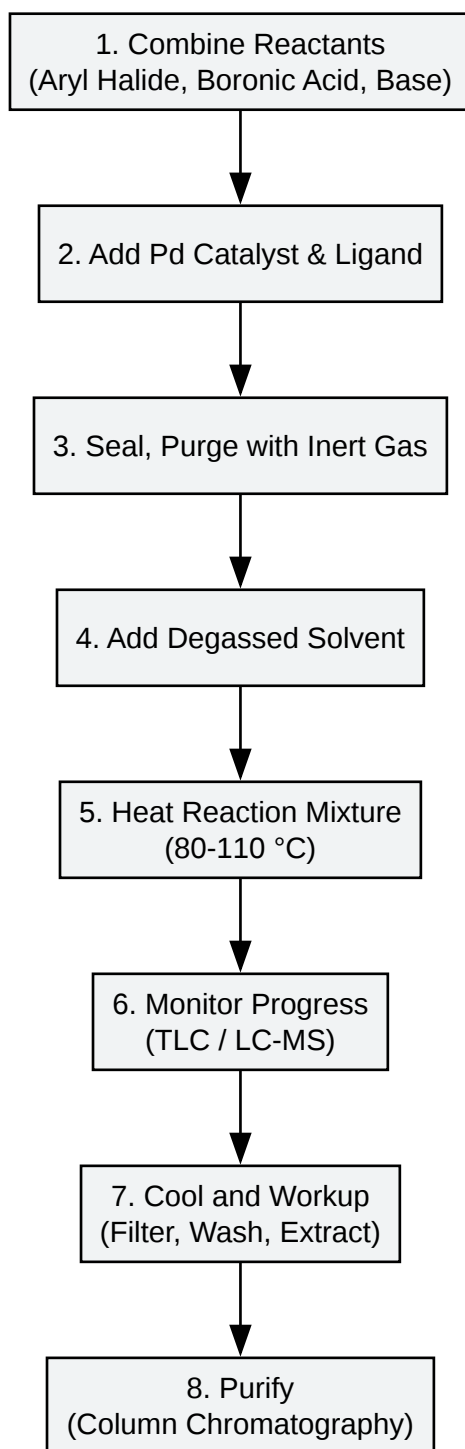
Catalyst/ Precatalyst	Ligand	Base	Solvent	Temp (°C)	Typical Yield (%)	Catalyst Loading (mol%)
Pd(PPh ₃) ₄	PPh ₃	K ₂ CO ₃	1,4-Dioxane/H ₂ O	100	60-75	3-5
XPhos Pd G3	XPhos	K ₃ PO ₄	THF or Toluene	80-100	>90	1-2
SPhos Pd G3	SPhos	K ₃ PO ₄	1,4-Dioxane	100	>90	1-2

Note: Data is representative for similar 2-chloropyridine substrates and can vary.^[8]

Experimental Protocol: Suzuki-Miyaura Coupling

- **Inert Atmosphere Setup:** To a flame-dried Schlenk flask containing a magnetic stir bar, add the **2-chloro-5-fluoroisonicotinaldehyde** (1.0 equiv), the desired arylboronic acid (1.2-1.5 equiv), and the base (e.g., K₃PO₄, 2.0-3.0 equiv).
- **Catalyst Addition:** Add the palladium precatalyst (e.g., XPhos Pd G3, 1-2 mol%) and the ligand (if not using a precatalyst).
- **Evacuate and Backfill:** Seal the flask with a septum and evacuate and backfill with an inert gas (Argon or Nitrogen) three times.
- **Solvent Addition:** Add a degassed solvent (e.g., 1,4-dioxane or toluene) via syringe.

- Reaction Conditions: Heat the reaction mixture to 80-110 °C with vigorous stirring.
- Monitoring: Monitor the reaction progress by TLC or LC-MS.
- Workup and Purification: After cooling to room temperature, dilute the mixture with ethyl acetate and filter through a pad of Celite to remove palladium residues. Wash the filtrate with water and brine, dry over Na₂SO₄, and concentrate in vacuo. Purify the crude product by column chromatography.[\[11\]](#)



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Figure 3: Step-by-step workflow for a Suzuki-Miyaura cross-coupling reaction.

Safety and Handling

2-Chloro-5-fluoroisonicotinaldehyde and related halogenated pyridines should be handled with care in a well-ventilated chemical fume hood.

- Personal Protective Equipment (PPE): Wear appropriate protective gloves, safety goggles, and a lab coat to prevent skin and eye contact.[\[12\]](#)[\[13\]](#)
- Handling: Avoid inhalation of dust or vapors. Do not eat, drink, or smoke when using this product. Wash hands thoroughly after handling.[\[14\]](#)
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place.[\[15\]](#)
- Hazards: While specific data for this exact compound is limited, related compounds are classified as irritants to the skin, eyes, and respiratory system.[\[15\]](#)[\[16\]](#)

Conclusion

2-Chloro-5-fluoroisonicotinaldehyde presents a trifecta of reactive sites that can be addressed with high selectivity under distinct reaction conditions. The C2-chloro group is primed for nucleophilic aromatic substitution and palladium-catalyzed cross-coupling, while the C4-aldehyde offers a gateway to a vast number of functional group interconversions. This predictable and versatile reactivity profile solidifies its role as a high-value building block for the synthesis of complex, functional molecules in pharmaceutical and agrochemical research. A thorough understanding of the principles outlined in this guide enables chemists to strategically and efficiently incorporate this scaffold into their synthetic campaigns.

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